

# An In-Depth Technical Guide to 2,4-Dimethylimidazole: Chemical Properties and Structure

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## Compound of Interest

Compound Name: 2,4-Dimethylimidazole

Cat. No.: B189465

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

**2,4-Dimethylimidazole** is a versatile heterocyclic organic compound with significant applications in various fields, including pharmaceutical development, polymer chemistry, and organic synthesis.[1] Its unique structural features and chemical reactivity make it a valuable building block and catalyst. This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and analytical characterization of **2,4-dimethylimidazole**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Properties and Structure

**2,4-Dimethylimidazole**, also known as 2,4-dimethyl-1H-imidazole, is a substituted imidazole derivative. The imidazole ring is a five-membered aromatic heterocycle containing two nitrogen atoms.[2] The presence of two methyl groups at the 2 and 4 positions of this ring significantly influences its chemical and physical properties.[2]

## Physicochemical Properties

A summary of the key physicochemical properties of **2,4-dimethylimidazole** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
IUPAC Name	2,4-dimethyl-1H-imidazole	[3][4][5]
CAS Number	930-62-1	[1][3][6][7][8]
Molecular Formula	C <sub>5</sub> H <sub>8</sub> N <sub>2</sub>	[1][3][5][6][7]
Molecular Weight	96.13 g/mol	[1][5][7]
Appearance	Light yellow to orange crystalline powder or weak mass	[1][9][10]
Melting Point	84 - 88 °C	[5][6][10][11]
Boiling Point	266 °C (at 733 mmHg)	[9][10][11][12]
Density	1.027 g/cm <sup>3</sup> (rough estimate)	[6][12]
pKa	8.36 (at 25 °C)	[6][9][12]
Solubility	Soluble in water	[5][6][9][11][12]

## Structural Information

The structural identifiers for **2,4-dimethylimidazole** are crucial for its unambiguous identification in chemical databases and literature.

Identifier	Value	Reference(s)
SMILES	<chem>CC1=CN=C(N1)C</chem>	[5][6][13]
InChI	InChI=1S/C5H8N2/c1-4-3-6-5(2)7-4/h3H,1-2H3,(H,6,7)	[4][9][12][13]
InChIKey	LLPKQRMDOFYSGZ-UHFFFAOYSA-N	[4][5][9][12][13]

## Synthesis of 2,4-Dimethylimidazole

Several synthetic routes are available for the preparation of **2,4-dimethylimidazole**. A common and effective method is a variation of the Debus-Radziszewski imidazole synthesis, which involves the condensation of a 1,2-dicarbonyl compound, an aldehyde, and ammonia.

## Representative Experimental Protocol: Modified Debus-Radziszewski Synthesis

This protocol outlines a general procedure for the synthesis of a substituted imidazole, which can be adapted for **2,4-dimethylimidazole**.

Materials:

- A 1,2-dicarbonyl compound (e.g., glyoxal)
- An aldehyde (e.g., acetaldehyde)
- An ammonia source (e.g., ammonium acetate)
- A suitable solvent (e.g., glacial acetic acid)
- Ethyl acetate for extraction
- Anhydrous sodium sulfate for drying
- Saturated sodium bicarbonate solution for neutralization

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve the ammonium acetate in glacial acetic acid with stirring.
- **Addition of Reagents:** To the stirred solution, add the 1,2-dicarbonyl compound, followed by the dropwise addition of the aldehyde.
- **Reaction:** Heat the mixture to reflux and maintain for several hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).

- **Work-up:** After the reaction is complete, cool the mixture to room temperature and pour it into ice-cold water.
- **Neutralization and Extraction:** Neutralize the aqueous solution with a saturated sodium bicarbonate solution. Extract the product from the aqueous layer using ethyl acetate.
- **Drying and Concentration:** Combine the organic extracts and dry them over anhydrous sodium sulfate. Filter off the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- **Purification:** The crude product can be further purified by recrystallization or column chromatography.

## Analytical Characterization

The unambiguous identification and characterization of **2,4-dimethylimidazole** rely on various spectroscopic techniques.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of **2,4-dimethylimidazole**.

### <sup>1</sup>H NMR Spectroscopy Protocol:

- **Sample Preparation:** Dissolve approximately 5-10 mg of the purified compound in 0.5-0.7 mL of a suitable deuterated solvent (e.g., CDCl<sub>3</sub> or DMSO-d<sub>6</sub>).
- **Data Acquisition:** Acquire the spectrum on an NMR spectrometer (e.g., 300 MHz or higher). Key signals to observe include those for the two methyl groups and the proton on the imidazole ring.

### <sup>13</sup>C NMR Spectroscopy Protocol:

- **Sample Preparation:** Prepare a concentrated solution of the compound in a deuterated solvent.
- **Data Acquisition:** Obtain a proton-decoupled <sup>13</sup>C NMR spectrum. This will provide distinct signals for the carbon atoms of the imidazole ring and the methyl substituents.

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule.

Experimental Protocol:

- **Sample Preparation:** For solid samples, prepare a KBr pellet by mixing a small amount of the sample with dry KBr powder and pressing it into a thin disk. Alternatively, use an Attenuated Total Reflectance (ATR) accessory.
- **Data Acquisition:** Record the spectrum over a range of 4000-400  $\text{cm}^{-1}$ . Key vibrational bands to observe include N-H stretching, C-H stretching of the methyl groups and the aromatic ring, and C=N stretching of the imidazole ring.

## Mass Spectrometry (MS)

Mass spectrometry is employed to determine the molecular weight and fragmentation pattern of the compound.

Experimental Protocol:

- **Sample Preparation:** Dissolve a small amount of the sample in a volatile organic solvent (e.g., methanol or acetonitrile) to a concentration of approximately 1 mg/mL. Further dilute this solution to a final concentration suitable for the instrument (e.g., 1-10  $\mu\text{g/mL}$ ).
- **Data Acquisition:** Introduce the sample into the mass spectrometer using a suitable ionization technique, such as Electrospray Ionization (ESI). Acquire the mass spectrum to determine the molecular ion peak  $[\text{M}+\text{H}]^+$ .

## Applications in Research and Drug Development

**2,4-Dimethylimidazole** serves as a versatile building block and catalyst in various chemical processes.

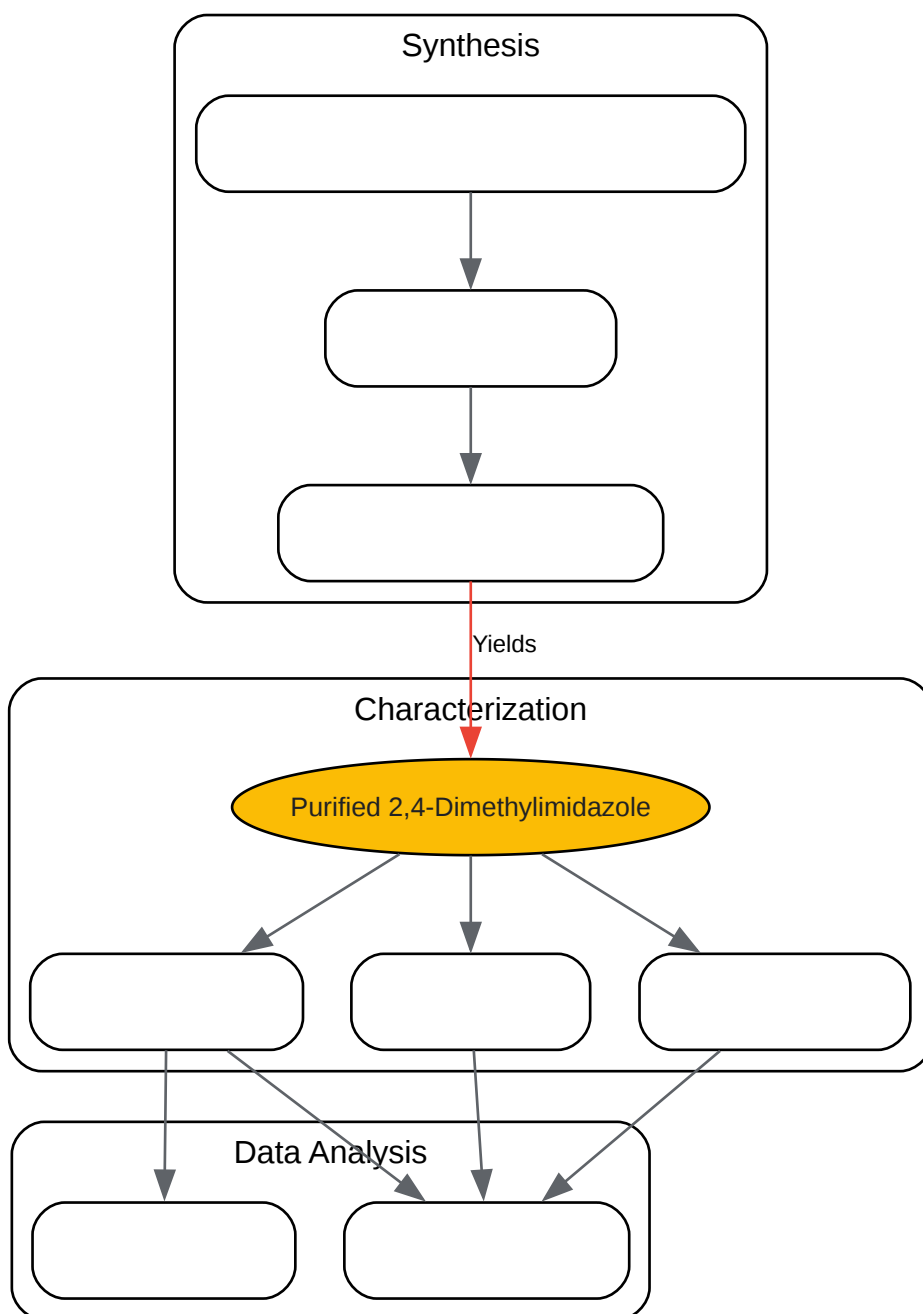
- **Pharmaceutical Development:** It is a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs).<sup>[1]</sup> The imidazole moiety is a common scaffold in many marketed antifungal drugs.

- Polymer Chemistry: It is utilized as a curing agent for epoxy resins, contributing to improved thermal and mechanical properties of polymers.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[11\]](#)[\[14\]](#)
- Organic Synthesis: It acts as an effective catalyst in a range of organic reactions.[\[1\]](#)
- Coordination Chemistry: The nitrogen atoms in the imidazole ring can act as ligands, forming complexes with metal ions.[\[2\]](#)

## Visualizations

### Logical Workflow for Synthesis and Characterization

The following diagram illustrates a typical experimental workflow for the synthesis and subsequent characterization of **2,4-dimethylimidazole**.



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Caption: Synthesis and Characterization Workflow for **2,4-Dimethylimidazole**.

## Safety and Handling

**2,4-Dimethylimidazole** is classified as a corrosive solid.[6] It can cause severe skin burns and eye damage.[4] Appropriate personal protective equipment (PPE), including gloves, safety

glasses, and a lab coat, should be worn when handling this chemical.[15] Work should be conducted in a well-ventilated area or a fume hood.[15] Store in a cool, dry place away from oxidizing agents.[5][11]

This guide provides a foundational understanding of the chemical properties and structure of **2,4-dimethylimidazole**. For specific applications and advanced studies, further consultation of peer-reviewed literature is recommended.

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